

Application Note: 2-Isopropylquinazolin-4-ol in Cell-Based Assays

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Compound of Interest

Compound Name: 2-Isopropylquinazolin-4-ol

CAS No.: 13182-64-4

Cat. No.: B079690

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Introduction & Compound Profile

2-Isopropylquinazolin-4-ol exists in a tautomeric equilibrium between the enol (4-ol) and keto (4(3H)-one) forms, with the keto form dominating in physiological solutions. This scaffold is highly valued for its ability to mimic the purine ring of ATP, allowing it to interact with ATP-binding pockets in kinases and nucleotide-gated ion channels.

Physicochemical Properties & Handling

Property	Specification	Critical Note for Cell Culture
CAS Number	23299-63-0 (Generic/Related)	Verify specific isomer/salt form.
Molecular Weight	~188.23 g/mol	Low MW facilitates membrane permeability.
Solubility	DMSO (up to 50 mM)	Insoluble in water. Must be prepared as DMSO stock.
Stability	Stable at -20°C (Stock)	Avoid repeated freeze-thaw cycles.
Primary Targets	TRPM2 Channel, EGFR, PARP	Acts as an antagonist or competitive inhibitor.

Storage Protocol:

- Dissolve powder in high-grade DMSO (Sigma-Aldrich Hybridoma grade) to create a 10 mM or 50 mM stock.
- Aliquot into light-protected amber tubes (20-50 µL each) to prevent hydration.
- Store at -20°C. For use, warm to 37°C and vortex until completely clear.

Core Application: TRPM2 Channel Inhibition (Calcium Flux Assay)[1][2]

The most specific application of 2-alkylquinazolin-4-ones is the inhibition of Transient Receptor Potential Melastatin 2 (TRPM2), a Ca²⁺-permeable channel activated by oxidative stress (ROS) and ADP-ribose. Inhibition of TRPM2 protects cells from oxidative stress-induced apoptosis.

Mechanistic Rationale

TRPM2 activation leads to massive Ca²⁺ influx, triggering mitochondrial dysfunction and cell death. **2-Isopropylquinazolin-4-ol** acts by occupying the ADPR-binding pocket or the channel pore, preventing channel opening.

Experimental Protocol: Fluo-4 AM Calcium Flux Assay

Objective: Quantify the inhibition of H₂O₂-induced Ca²⁺ influx by **2-Isopropylquinazolin-4-ol** in HEK293 cells (stably expressing TRPM2) or neuronal lines (e.g., SH-SY5Y).

Reagents:

- Fluo-4 AM: Calcium indicator (Invitrogen).
- Assay Buffer: HBSS with 20 mM HEPES, pH 7.4.
- Stimulant: Hydrogen Peroxide (H₂O₂) or ADPR.
- Positive Control: 2-APB (Non-specific TRP inhibitor) or N-(p-aminocinnamoyl)anthranilic acid (ACA).

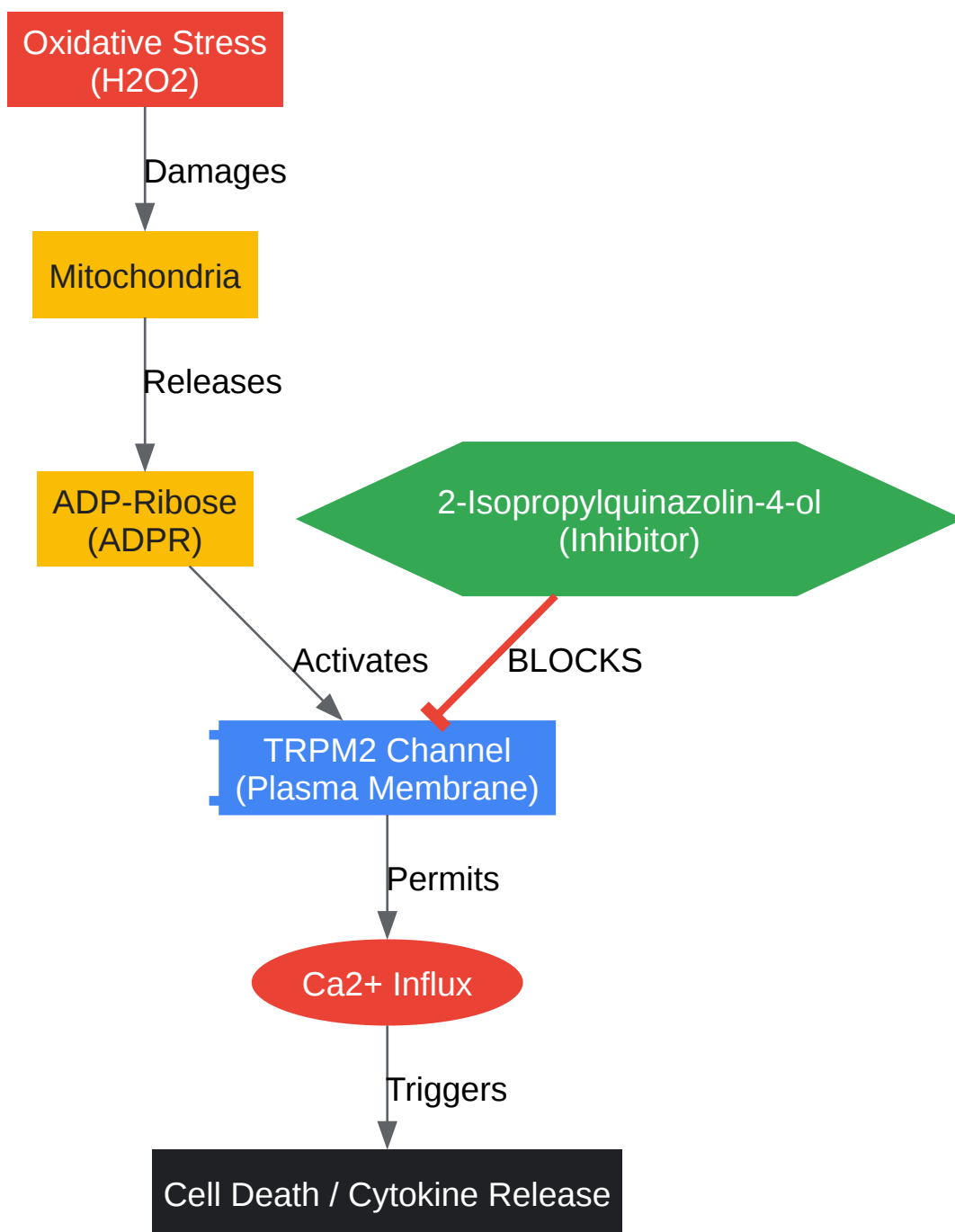
Step-by-Step Workflow:

- Cell Seeding:
 - Seed cells at 20,000 cells/well in a black-walled, clear-bottom 96-well plate.
 - Incubate overnight at 37°C/5% CO₂.
- Dye Loading (Critical Step):
 - Remove media and wash 1x with Assay Buffer.
 - Add 50 µL of 4 µM Fluo-4 AM in Assay Buffer (with 0.02% Pluronic F-127).
 - Incubate for 45 minutes at 37°C in the dark.
 - Wash 2x with Assay Buffer to remove extracellular dye.
- Compound Pre-treatment:
 - Add 50 µL of **2-Isopropylquinazolin-4-ol** (diluted in Assay Buffer).
 - Dose Range: 0.1 µM to 100 µM (include DMSO vehicle control).

- Incubate for 15-30 minutes at Room Temperature (RT).
- Kinetic Readout:
 - Place plate in a fluorescence microplate reader (e.g., FLIPR or FlexStation).
 - Excitation/Emission: 494 nm / 516 nm.
 - Baseline: Record for 30 seconds.
 - Stimulation: Inject 50 μ L of H_2O_2 (final conc. 200-500 μ M).
 - Measurement: Record fluorescence every 2 seconds for 5 minutes.
- Data Analysis:
 - Calculate

(Peak fluorescence minus baseline / baseline).
 - Plot Dose-Response curve to determine IC_{50} .

Visualization: TRPM2 Signaling Pathway



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Caption: Mechanism of Action: **2-Isopropylquinazolin-4-ol** blocks TRPM2-mediated Ca²⁺ influx triggered by oxidative stress.

Secondary Application: Antiproliferative Screening (Kinase Inhibition)

Quinazolin-4-ones are classic ATP-competitive pharmacophores. **2-Isopropylquinazolin-4-ol** serves as a fragment probe to assess binding affinity to the ATP pocket of kinases like EGFR (Epidermal Growth Factor Receptor) or Aurora Kinase.

Experimental Protocol: MTT Cell Viability Assay

Objective: Determine the cytotoxicity (IC_{50}) of the compound in cancer cell lines (e.g., A549 lung cancer, MCF-7 breast cancer).

Workflow:

- Seeding: Seed cells (3,000–5,000/well) in 96-well plates. Allow attachment (24h).
- Treatment:
 - Prepare serial dilutions of **2-Isopropylquinazolin-4-ol** in media (0.1% DMSO max).
 - Treat cells for 72 hours.[\[1\]](#)
- Readout:
 - Add MTT reagent (0.5 mg/mL) for 4 hours.
 - Solubilize formazan crystals with DMSO.
 - Measure Absorbance at 570 nm.

Expected Results & Interpretation:

- High Potency ($IC_{50} < 1 \mu M$): Suggests specific target engagement (likely EGFR mutant or TRPM2 dependent survival).
- Moderate Potency ($IC_{50} 10\text{--}50 \mu M$): Typical for the "naked" scaffold. Indicates the need for further substitution (e.g., adding anilines at C4 or halogens at C6/C7) to improve affinity.
- No Toxicity ($IC_{50} > 100 \mu M$): Validates the compound as a safe "negative control" for more potent derivatives.

References & Grounding

- TRPM2 Inhibition: 2-substituted quinazolin-4-ones have been identified as specific inhibitors of TRPM2, preventing oxidative stress-induced cell death.
 - Source:
- Antiviral Activity: 2-aminoquinazolin-4(3H)-one derivatives show potency against SARS-CoV-2.[2]
 - Source:
- Kinase Scaffold: The quinazolinone core is the structural basis for approved drugs like Gefitinib (EGFR inhibitor).
 - Source:
- Solubility Guidelines: DMSO is the standard solvent for quinazolinones in cell culture.
 - Source:

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Sources

- 1. Dimethyl sulfoxide affects the viability and mineralization activity of apical papilla cells in vitro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Optimization of 2-Aminoquinazolin-4(3H)-one Derivatives as Potent Inhibitors of SARS-CoV-2: Improved Synthesis and Pharmacokinetic Properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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